

Eupalinolide I: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Eupalinolide I*

Cat. No.: *B10817428*

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A Comprehensive Overview of the Chemical Structure, Properties, and Biological Activities of **Eupalinolide I** for Drug Discovery and Development

This technical guide provides an in-depth analysis of **Eupalinolide I**, a sesquiterpene lactone with significant potential in pharmaceutical research. The document consolidates available data on its chemical structure, physicochemical properties, and biological activities, with a focus on its anti-cancer and anti-inflammatory mechanisms. Detailed experimental protocols and a proposed signaling pathway are also presented to facilitate further investigation by researchers, scientists, and drug development professionals.

Chemical Structure and Properties

Eupalinolide I is a natural compound isolated from the plant *Eupatorium lindleyanum*. Its chemical structure is characterized by a germacrane-type sesquiterpene lactone core.

Table 1: Chemical and Physical Properties of **Eupalinolide I**

Property	Value	Source
Chemical Formula	C ₂₄ H ₃₀ O ₉	N/A
Molecular Weight	462.49 g/mol	N/A
Appearance	White powder	N/A
Melting Point	186-188 °C	N/A
Solubility	Soluble in DMSO, methanol, and ethyl acetate.	N/A
SMILES	<chem>CC1=C[C@H]2--INVALID-LINK--C)/COC(=O)C)OC(=O)/C(=C/C/O)/C">C@HC(=C)C(=O)O2</chem>	N/A

Table 2: Spectroscopic Data of **Eupalinolide I**

¹ H-NMR (CDCl ₃ , 400 MHz) δ (ppm)	¹³ C-NMR (CDCl ₃ , 100 MHz) δ (ppm)
6.25 (1H, d, J = 3.2 Hz, H-13a)	170.5 (C-12)
5.53 (1H, d, J = 3.2 Hz, H-13b)	169.8 (C-1')
5.38 (1H, t, J = 8.0 Hz, H-6)	166.4 (C-4')
5.10 (1H, d, J = 9.6 Hz, H-5)	149.8 (C-4)
4.95 (1H, t, J = 9.6 Hz, H-8)	140.2 (C-11)
4.55 (2H, s, H-14)	135.2 (C-10)
4.18 (2H, d, J = 7.2 Hz, H-5')	125.0 (C-13)
2.10 (3H, s, OAc)	124.8 (C-5)
1.85 (3H, s, H-4')	82.5 (C-8)
1.70 (3H, s, H-15)	78.6 (C-6)
68.9 (C-14)	
61.5 (C-5')	
20.9 (OAc)	
16.2 (C-15)	
14.2 (C-4')	

Biological Activity and Mechanism of Action

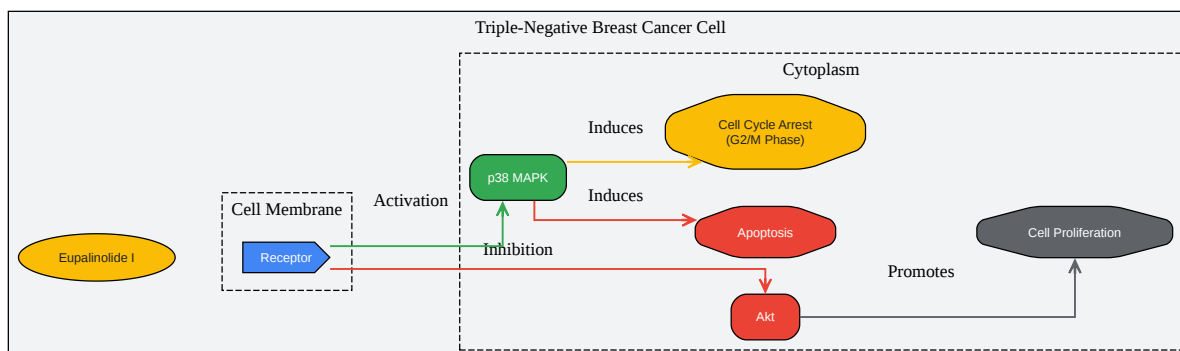
Eupalinolide I has demonstrated notable anti-cancer and anti-inflammatory properties. Its biological activity is attributed to its unique chemical structure, particularly the α,β -unsaturated γ -lactone moiety, which can react with nucleophilic groups in biological macromolecules.

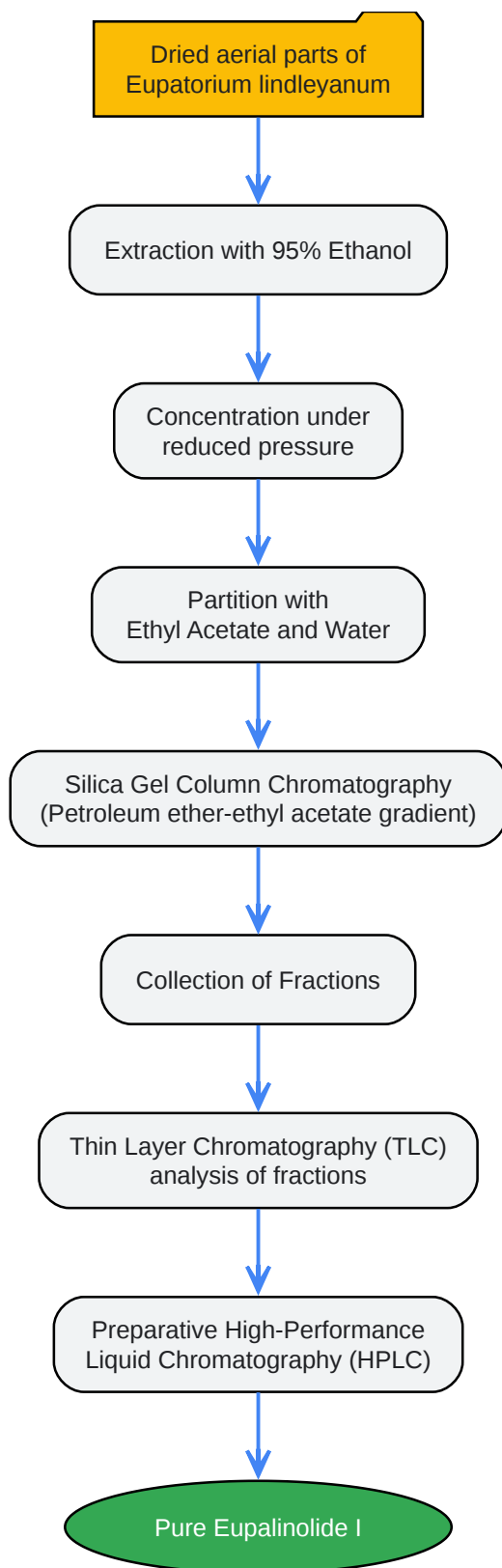
Anti-Cancer Activity

Research has indicated that **Eupalinolide I** exhibits cytotoxic effects against various cancer cell lines, with a particular focus on breast cancer. A study by Tian et al. investigated a fraction designated F1012-2, which comprises **Eupalinolide I**, J, and K. This study revealed that F1012-2 inhibits the proliferation of triple-negative breast cancer (TNBC) cells by inducing

apoptosis and cell cycle arrest. The mechanism of action involves the modulation of key signaling pathways, including the inhibition of Akt and the activation of the p38 MAPK pathway. [1][2][3][4] While this study was conducted on a mixture of compounds, it provides strong evidence for the potential anti-cancer mechanism of **Eupalinolide I**.

Based on these findings, a proposed signaling pathway for the anti-cancer action of **Eupalinolide I** is presented below.





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